Application Notes and Protocols for Enpp-1-IN-14 Stock Solution Preparation

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Compound of Interest

Compound Name:	*Enpp-1-IN-14*
Cat. No.:	*B12409671*

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This document provides detailed protocols and application notes for the preparation, storage, and handling of stock solutions of **Enpp-1-IN-14**, a potent Ectonucleotide Pyrophosphatase/Phosphodiesterase-1 (ENPP1) inhibitor.

Introduction

Enpp-1-IN-14 is a small molecule inhibitor of ENPP1 with a reported IC50 of 32.38 nM for recombinant human ENPP1.[1][2] It has demonstrated anti-tumor activity and is a valuable tool for studying the role of ENPP1 in various physiological and pathological processes, particularly in the context of the cGAMP-STING pathway.[3][4][5] Proper preparation and storage of stock solutions are critical for ensuring the compound's stability and obtaining reliable and reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of **Enpp-1-IN-14** stock solutions.

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Parameter	Value	Solvent/Conditions	Source
Molecular Weight	403.88 g/mol	-	[6]
Solubility (In Vitro)	9.62 mg/mL (23.82 mM)	DMSO	[1][2][6]
Solubility (In Vivo)	10 mg/mL (24.76 mM)	50% PEG300 + 50% Saline	[1][2]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	-	[1][7]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	In solvent	[1][2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO (For In Vitro Use)

This protocol describes the preparation of a 10 mM stock solution of **Enpp-1-IN-14** in dimethyl sulfoxide (DMSO).

Materials:

- **Enpp-1-IN-14** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath

Procedure:

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- Weighing the Compound: Accurately weigh the desired amount of **Enpp-1-IN-14** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.039 mg of **Enpp-1-IN-14** (Molecular Weight = 403.88 g/mol).
- Adding the Solvent: Add the calculated volume of DMSO to the tube containing the **Enpp-1-IN-14** powder. For a 10 mM solution, if you weighed 4.039 mg, you would add 1 mL of DMSO. It is recommended to use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.[2]
- Dissolution: Tightly cap the tube and vortex thoroughly. To aid dissolution, sonicate the solution in an ultrasonic bath.[1][6] Gentle warming to 37°C can also be applied if necessary.[6] Visually inspect the solution to ensure that all the powder has completely dissolved.
- Aliquoting: To avoid repeated freeze-thaw cycles which can lead to product degradation, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][2]

Protocol 2: Preparation of a 10 mg/mL Suspension for In Vivo Administration

This protocol describes the preparation of a 10 mg/mL suspension of **Enpp-1-IN-14** for in vivo experiments.

Materials:

- **Enpp-1-IN-14** powder
- PEG300
- Saline solution (sterile)
- Sterile tubes
- Calibrated pipettes

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- Vortex mixer
- Ultrasonic bath
- Water bath or heating block

Procedure:

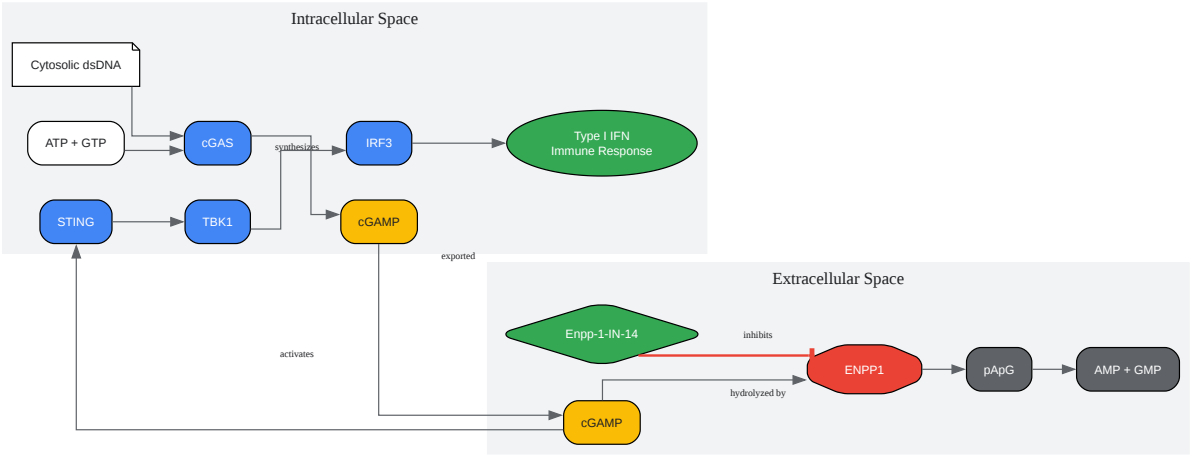
- Weighing the Compound: Weigh the required amount of **Enpp-1-IN-14** powder into a sterile tube.
- Solvent Addition: For a 10 mg/mL final concentration, add the solvents in a stepwise manner. First, add 50% of the final volume as PEG300.
- Initial Dissolution: Vortex the mixture. Use an ultrasonic bath and warm the solution to 42°C to aid in suspending the compound.[1][2]
- Final Volume Adjustment: Add the remaining 50% of the final volume as saline solution and vortex thoroughly to ensure a homogenous suspension.
- Administration: It is recommended to prepare this suspension fresh and use it promptly.[1][2] If precipitation or phase separation occurs, gentle heating and sonication can be used to re-suspend the compound before administration.[1][2]

Visualizations

ENPP1 Signaling Pathway

The following diagram illustrates the role of ENPP1 in the cGAMP-STING signaling pathway. Cytosolic DNA, often present in cancer cells, is detected by cGAS, which then synthesizes cGAMP. cGAMP acts as a second messenger, activating the STING pathway and leading to an anti-tumor immune response. ENPP1, an extracellular enzyme, hydrolyzes cGAMP, thereby dampening this immune response. **Enpp-1-IN-14** inhibits ENPP1, preventing the degradation of cGAMP and enhancing the STING-mediated anti-tumor effects.

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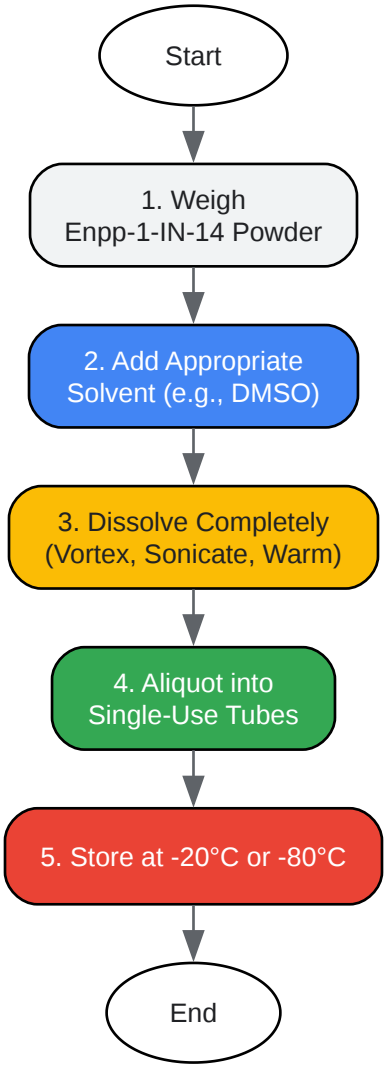
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Caption: ENPP1 in the cGAMP-STING Pathway.

Experimental Workflow: Stock Solution Preparation

The following diagram outlines the general workflow for preparing a stock solution of **Enpp-1-IN-14**.

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Caption: Workflow for **Enpp-1-IN-14** Stock Solution Preparation.

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